Application Note: GC-MS Analysis of Isoamyl Angelate in Natural Extracts

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Isoamyl angelate*
CAS No.:	*10482-55-0*
Cat. No.:	*B085175*

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Abstract

This application note details a comprehensive methodology for the identification and quantification of **isoamyl angelate** in natural extracts, with a particular focus on essential oils, using Gas Chromatography-Mass Spectrometry (GC-MS). **Isoamyl angelate** is a significant ester contributing to the characteristic aroma of various plants, most notably Roman chamomile (Chamaemelum nobile). The protocol provided herein outlines sample preparation, GC-MS instrument parameters, and data analysis procedures to ensure accurate and reproducible results for researchers, scientists, and professionals in the fields of natural product chemistry, flavor and fragrance analysis, and drug development.

Introduction

Isoamyl angelate, also known as isopentyl angelate, is a volatile organic compound naturally occurring in a variety of plants. It is a major constituent of Roman chamomile essential oil, contributing to its sweet, fruity, and herbaceous aroma.[1][2][3] The accurate identification and quantification of **isoamyl angelate** are crucial for the quality control of essential oils, the standardization of herbal products, and the exploration of its potential biological activities. Gas

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Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the analysis of volatile and semi-volatile compounds in complex mixtures like natural extracts, offering high separation efficiency and definitive compound identification.[4][5] This application note provides a detailed protocol for the GC-MS analysis of **isoamyl angelate**, enabling researchers to reliably determine its concentration in various natural matrices.

Experimental Protocols

Sample Preparation

The preparation of natural extracts is a critical step to ensure the quality of the analytical results. The following protocol is a general guideline and may require optimization depending on the specific matrix.

1.1. Materials

- Volumetric flasks
- Micropipettes
- Glass autosampler vials with inserts[6]
- Syringe filters (0.45 µm)
- Solvents: Ethyl acetate or methanol (GC grade)[7][8]
- Anhydrous sodium sulfate
- **Isoamyl angelate** analytical standard (≥99% purity)
- Internal standard (e.g., n-alkanes)

1.2. Procedure for Essential Oils

- Accurately weigh approximately 10 mg of the essential oil into a 10 mL volumetric flask.
- Add the chosen solvent (ethyl acetate or methanol) to the flask to dissolve the oil.[7][8]

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- If an internal standard is used for quantification, add a known concentration to the volumetric flask.
- Bring the solution to volume with the solvent and mix thoroughly.
- If the solution contains any particulate matter, filter it through a 0.45 µm syringe filter into a clean autosampler vial.[6] If water is present, pass the solution through a small column of anhydrous sodium sulfate.
- Prepare a series of calibration standards of **isoamyl angelate** in the same solvent, with concentrations ranging from approximately 1 to 100 µg/mL.

GC-MS Instrumentation and Parameters

The following parameters are recommended for the analysis of **isoamyl angelate**. Instrument conditions may be optimized to achieve better separation and sensitivity.

2.1. Gas Chromatograph (GC) Conditions

- Column: HP-5MS or DB-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness)[8][9][10]
- Carrier Gas: Helium at a constant flow rate of 1 mL/min[10][11]
- Inlet Temperature: 250 °C[10]
- Injection Volume: 1 µL
- Injection Mode: Split (split ratio of 1:25 or 1:50)[8][11]
- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes
  - Ramp: 3 °C/min to 240 °C
  - Hold: 5 minutes at 240 °C[8][9]

2.2. Mass Spectrometer (MS) Conditions

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- Ionization Mode: Electron Ionization (EI)
- Ionization Energy: 70 eV[9][11]
- Mass Range: m/z 40-500[7]
- Ion Source Temperature: 230 °C
- Transfer Line Temperature: 280 °C
- Solvent Delay: 2-3 minutes[8]

Data Presentation

The concentration of **isoamyl angelate** can vary significantly depending on the plant source, geographical origin, and extraction method. The following table summarizes the reported concentrations of **isoamyl angelate** in Roman chamomile (Chamaemelum nobile) essential oil from various sources.

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Plant Source	Concentration of Isoamyl Angelate	Reference
Roman Chamomile (Chamaemelum nobile) Essential Oil	12 - 22 %	[1]
Roman Chamomile (Chamaemelum nobile) Essential Oil	15 - 20 %	[2]
Roman Chamomile (Chamaemelum nobile) Essential Oil	8.4 - 17.9 %	[3]
Roman Chamomile (Chamaemelum nobile) Essential Oil	13 - 32 %	[12]
Organic Roman Chamomile (Chamaemelum nobile) Essential Oil (France)	12.76 %	[13]

Mandatory Visualization

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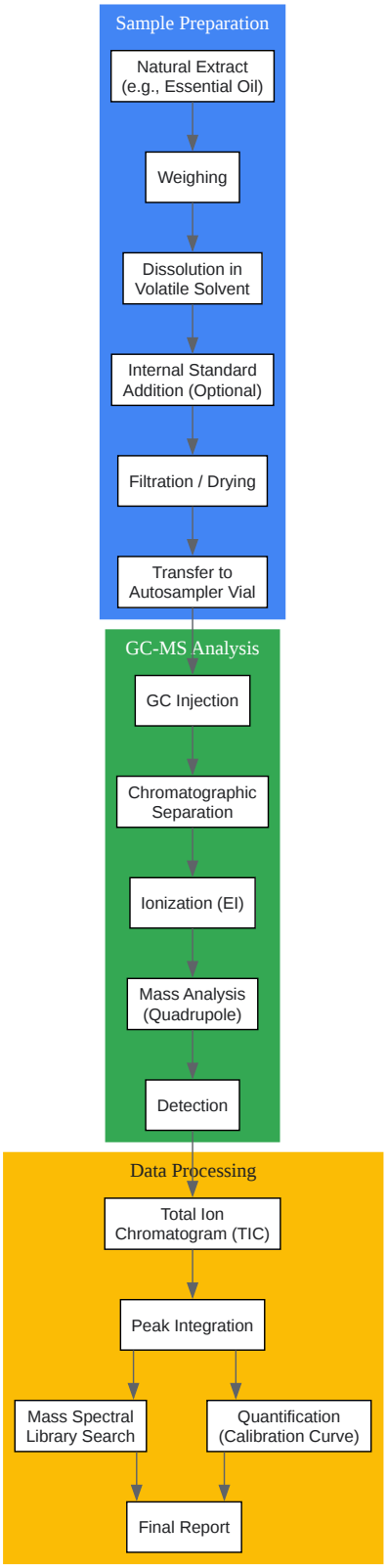

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Caption: Workflow for GC-MS analysis of **isoamyl angelate** in natural extracts.

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Conclusion

The GC-MS method detailed in this application note provides a reliable and robust approach for the qualitative and quantitative analysis of **isoamyl angelate** in natural extracts. The protocol is particularly well-suited for the analysis of essential oils, such as that from Roman chamomile. By following the outlined procedures for sample preparation and instrument parameters, researchers can achieve accurate and reproducible results, which are essential for quality control, product development, and scientific research in the field of natural products.

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References

- 1. avenalab.com [avenalab.com]
- 2. ScenTree - Chamomile roman oil (CAS N° 8015-92-7) [scentree.co]
- 3. cherylsherbs.com [cherylsherbs.com]
- 4. areme.co.jp [areme.co.jp]
- 5. tips.sums.ac.ir [tips.sums.ac.ir]
- 6. uoguelph.ca [uoguelph.ca]
- 7. chromatographyonline.com [chromatographyonline.com]
- 8. scitepress.org [scitepress.org]
- 9. GC-MS Analysis of the Composition of the Essential Oil from Dendranthema indicum Var. Aromaticum Using Three Extraction Methods and Two Columns - PMC [pmc.ncbi.nlm.nih.gov]
- 10. GC-MS Analysis of the Volatile Constituents in the Leaves of 14 Compositae Plants | MDPI [mdpi.com]
- 11. jmaterenvironsci.com [jmaterenvironsci.com]
- 12. cosyowl.com [cosyowl.com]
- 13. Organic Roman Chamomile essential oil origin France [ventdesaromes.com]

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